

Personal protective equipment for handling 6:2 Fluorotelomer alcohol

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Compound of Interest

Compound Name: 6:2 Fluorotelomer alcohol

Cat. No.: B032680

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Standard Operating Procedure: Handling 6:2 Fluorotelomer Alcohol

This document provides essential safety and logistical guidance for the handling and disposal of **6:2 Fluorotelomer alcohol** (CAS No. 647-42-7) in a laboratory setting. The following procedures are designed to minimize risk and ensure the safety of all personnel.

Hazard Identification and Risk Assessment

6:2 Fluorotelomer alcohol (6:2 FTOH) is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data, it is known to cause skin irritation and serious eye irritation. Inhalation may cause respiratory irritation, and ingestion may be harmful. Long-term exposure risks are still under investigation, but due to its classification as a per- and polyfluoroalkyl substance (PFAS), it should be handled with caution as a substance of potential concern.

A thorough risk assessment should be conducted before any new procedure involving 6:2 FTOH. This assessment must identify potential exposure scenarios and ensure that the control measures outlined in this document are adequate.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table summarizes the minimum required PPE for handling 6:2 FTOH.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	To prevent skin contact and irritation.
Eye Protection	Safety glasses with side-shields or chemical goggles	To protect eyes from splashes and irritation.
Skin and Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood	To prevent inhalation of vapors or aerosols.

Glove Selection and Breakthrough Time:

While specific breakthrough time data for 6:2 FTOH is not readily available for all glove types, general guidance for fluorinated compounds suggests using gloves with high chemical resistance.

Glove Material	Typical Performance against Alcohols and Fluorinated Compounds	Recommendation
Nitrile	Good resistance to many chemicals, including some alcohols.	Suitable for incidental contact. Double-gloving is recommended for extended handling.
Neoprene	Good resistance to a broad range of chemicals.	A good alternative to nitrile for moderate-duration tasks.
Butyl Rubber	Excellent resistance to many organic compounds.	Recommended for tasks with a higher risk of splash or prolonged contact.

Disclaimer: Always consult the glove manufacturer's specific chemical resistance guide for the most accurate information.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely handling 6:2 FTOH in a laboratory setting.

3.1. Preparation and Donning PPE:

- **Work Area Preparation:** Ensure the chemical fume hood is operational and the work area is clean and free of clutter.
- **Gather Materials:** Assemble all necessary equipment, including 6:2 FTOH, solvents, glassware, and waste containers, inside the fume hood.
- **Don PPE:**
 - Put on a laboratory coat and fasten it completely.
 - Put on safety glasses or goggles.
 - Wash and dry hands thoroughly.
 - Put on the first pair of nitrile gloves.
 - Put on a second pair of nitrile gloves, ensuring they overlap the cuffs of the lab coat.

3.2. Chemical Handling:

- **Dispensing:** Conduct all handling and dispensing of 6:2 FTOH inside a certified chemical fume hood to minimize inhalation exposure.
- **Avoid Contact:** Use appropriate tools (e.g., spatulas, pipettes) to handle the chemical. Avoid direct contact with skin, eyes, and clothing.
- **Spill Prevention:** Use secondary containment (e.g., a tray) for transporting and working with the chemical to contain any potential spills.

3.3. Doffing PPE and Decontamination:

- **Remove Outer Gloves:** While still in the work area, remove the outer pair of gloves by peeling them off from the cuff, turning them inside out. Dispose of them in the designated hazardous waste container.
- **Exit Work Area:** Move away from the immediate work area.
- **Remove Lab Coat:** Remove the lab coat by rolling it inward, avoiding contact with the contaminated exterior. Place it in a designated container for lab laundry or disposal if heavily contaminated.
- **Remove Inner Gloves:** Remove the inner pair of gloves using the same inside-out technique. Dispose of them in the hazardous waste container.
- **Remove Eye Protection:** Remove safety glasses or goggles.
- **Hand Washing:** Wash hands thoroughly with soap and water for at least 20 seconds.

Disposal Plan

All waste contaminated with 6:2 FTOH must be treated as hazardous waste.

- **Liquid Waste:** Collect all liquid waste containing 6:2 FTOH in a clearly labeled, sealed, and chemical-resistant container.
- **Solid Waste:** All contaminated solid waste, including gloves, pipette tips, and paper towels, must be collected in a designated, sealed hazardous waste container.
- **Disposal Route:** Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste. Do not dispose of 6:2 FTOH down the drain.

Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.

- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention.
- Spill: For small spills, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand). Collect the contaminated material into a sealed container for hazardous waste disposal. For large spills, evacuate the area and contact the institution's emergency response team.

Diagrams

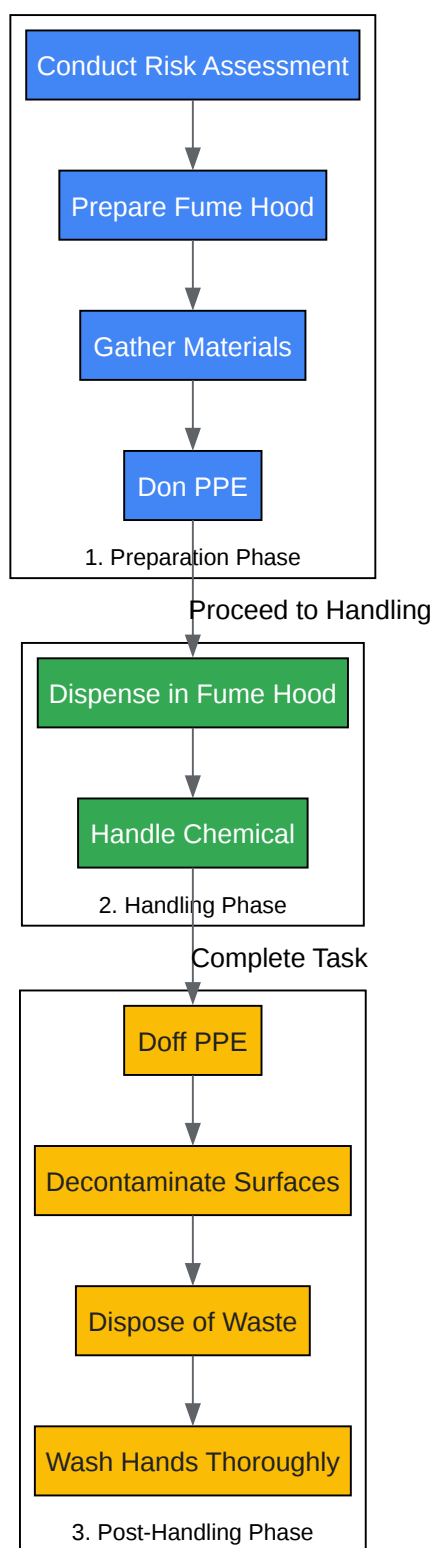


Figure 1: 6:2 FTOH Handling Workflow

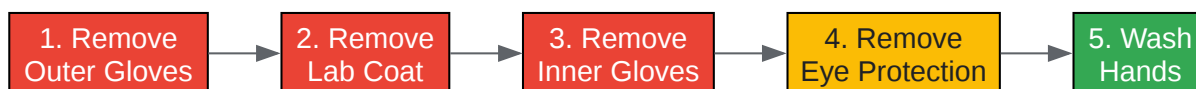


Figure 2: PPE Doffing Sequence

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